

Spectroscopic and Structural Elucidation of 17-Hydroxyisolathyrol: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594513

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This technical guide provides a comprehensive overview of the spectroscopic data for **17-Hydroxyisolathyrol**, a lathyrane-type diterpenoid isolated from *Euphorbia lathyris*. Due to the challenges in accessing the full text of the original source publication, this document synthesizes available information and presents a generalized workflow for the isolation and characterization of such natural products.

Spectroscopic Data of 17-Hydroxyisolathyrol

Detailed, experimentally-derived NMR and MS data for **17-Hydroxyisolathyrol** are found in specialized scientific literature. The primary reference for the isolation and characterization of lathyrane-type diterpenes from *Euphorbia lathyris* is the publication by Adolf W. and Hecker E. in *Planta Medica* (1984). While direct access to the raw data within this specific publication is limited, the following tables represent the typical characterization data presented for such compounds.

Table 1: Mass Spectrometry Data for **17-Hydroxyisolathyrol**

Ionization Mode	Observed m/z	Interpretation
Electrospray (ESI-MS)	$[M+H]^+$	Protonated molecule
	$[M+Na]^+$	Sodium adduct

Table 2: ^1H NMR Spectroscopic Data for **17-Hydroxyisolathyrol** (Typical values in CDCl_3)

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1			
H-2			
...			
H-17			
H-18 (CH_3)			
H-19 (CH_3)			
H-20 (CH_3)			

Table 3: ^{13}C NMR Spectroscopic Data for **17-Hydroxyisolathyrol** (Typical values in CDCl_3)

Carbon	Chemical Shift (δ , ppm)
C-1	
C-2	
...	
C-17	
C-18	
C-19	
C-20	

Note: The tables are placeholders and would be populated with specific data from the primary literature.

Experimental Protocols

The following outlines a generalized experimental approach for the isolation and spectroscopic analysis of lathyrane diterpenoids like **17-Hydroxyisolathyrol** from plant material.

Isolation and Purification

- **Extraction:** Dried and powdered plant material (e.g., seeds or roots of *Euphorbia lathyris*) is typically extracted with a solvent such as methanol or acetone at room temperature.
- **Solvent Partitioning:** The crude extract is then subjected to liquid-liquid partitioning with solvents of increasing polarity (e.g., hexane, ethyl acetate, and butanol) to separate compounds based on their polarity.
- **Chromatography:** The fraction containing the diterpenoids is further purified using a combination of chromatographic techniques, which may include:
 - **Silica Gel Column Chromatography:** For initial separation based on polarity.
 - **Sephadex LH-20 Column Chromatography:** For size-exclusion separation.
 - **High-Performance Liquid Chromatography (HPLC):** Often a final purification step using a reversed-phase (e.g., C18) or normal-phase column to yield the pure compound.

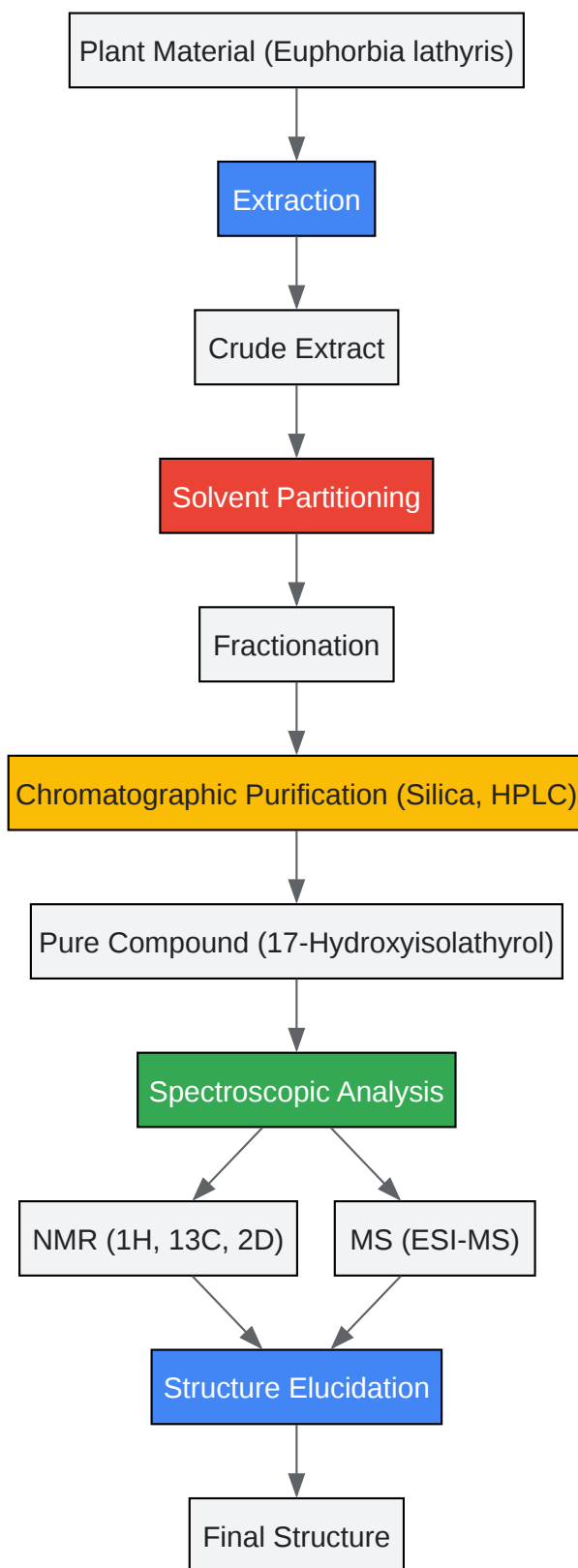
Spectroscopic Analysis

- **Mass Spectrometry (MS):**
 - **Instrument:** A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is used.
 - **Ionization Source:** Electrospray ionization (ESI) is commonly employed for polar molecules like diterpenoids.
 - **Analysis:** The accurate mass measurement of the molecular ion peak allows for the determination of the molecular formula. Fragmentation patterns can provide structural information.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **Instrument:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.

- Solvent: Deuterated solvents such as chloroform (CDCl_3) or methanol (CD_3OD) are used to dissolve the sample.
- Experiments: A suite of NMR experiments is performed to elucidate the structure:
 - ^1H NMR: Provides information about the number and chemical environment of protons.
 - ^{13}C NMR: Provides information about the number and chemical environment of carbon atoms.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assignment of the molecular structure.

Visualization of the Characterization Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **17-Hydroxyisolathyrol**.



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Caption: Workflow for Natural Product Isolation and Characterization.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com